

An In-depth Technical Guide to 3,5-Di-tert-butylaniline

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Compound of Interest

Compound Name: 3,5-Di-tert-butylaniline

Cat. No.: B181150

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **3,5-Di-tert-butylaniline**, a sterically hindered aromatic amine with significant applications in chemical synthesis, materials science, and pharmaceutical research. This document details its physicochemical properties, synthesis protocols, and potential biological activities. Particular emphasis is placed on its role as a versatile chemical intermediate. This guide is intended to serve as a foundational resource for professionals engaged in research and development who are considering the use of this compound in their work.

Core Properties of 3,5-Di-tert-butylaniline

3,5-Di-tert-butylaniline is an organic compound characterized by an aniline ring substituted with two tert-butyl groups at the meta positions. This substitution pattern imparts unique steric and electronic properties to the molecule, influencing its reactivity and utility.

Chemical and Physical Data

The fundamental properties of **3,5-Di-tert-butylaniline** are summarized in the table below for easy reference.

Property	Value	Reference
CAS Number	2380-36-1	[1][2][3]
Molecular Formula	C ₁₄ H ₂₃ N	[1][2]
Molecular Weight	205.34 g/mol	[3]
Appearance	White to light yellow crystalline powder	
Melting Point	54-57 °C	[1]
Boiling Point	276.6 ± 29.0 °C (Predicted)	[1]
Density	~0.912 g/cm ³	[1]
Solubility	Soluble in benzene and alcohol.	
Flash Point	113 °C (235.4 °F) - closed cup	[4]
InChI Key	MJKNHXCPGXUEDO-UHFFFAOYSA-N	[2]
SMILES	CC(C) (C)C1=CC(=CC(=C1)N)C(C) (C)C	

Safety and Handling

3,5-Di-tert-butylaniline is classified as an irritant. It is known to cause skin, eye, and respiratory system irritation.[1] Appropriate personal protective equipment (PPE), including gloves, eye protection, and a dust mask, should be worn when handling this compound.[4] It should be stored in a well-ventilated area, away from strong oxidants, strong acids, and strong bases.[1]

Synthesis and Experimental Protocols

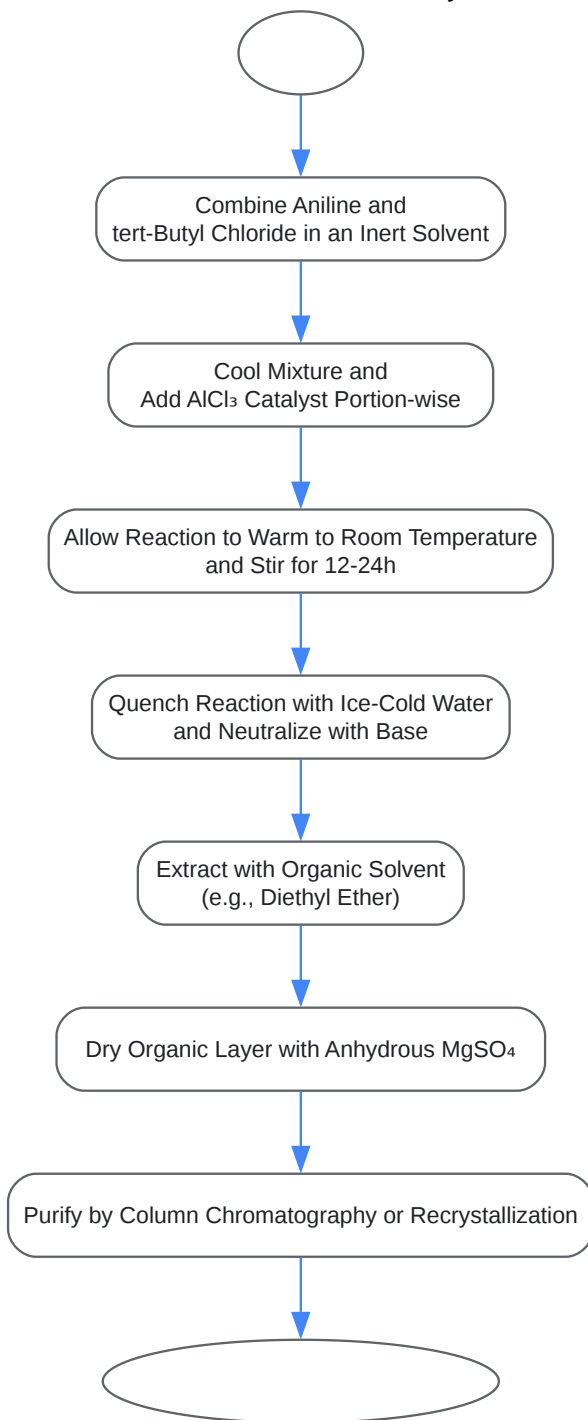
The synthesis of **3,5-Di-tert-butylaniline** can be achieved through several methods, most notably via Friedel-Crafts alkylation of aniline or the reduction of a corresponding nitro compound.

Synthesis via Friedel-Crafts Alkylation of Aniline

This protocol describes a general procedure for the synthesis of **3,5-Di-tert-butylaniline** using a Friedel-Crafts alkylation reaction.

Diagram of the Synthesis Workflow

Workflow for Friedel-Crafts Alkylation



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Caption: A generalized workflow for the synthesis of **3,5-Di-tert-butylaniline**.

Methodology:

- **Reaction Setup:** In a three-necked round-bottom flask equipped with a mechanical stirrer, a dropping funnel, and a reflux condenser under a nitrogen atmosphere, add aniline and an inert solvent such as a chlorinated hydrocarbon.[1]
- **Addition of Alkylating Agent:** Add tert-butyl bromide to the dropping funnel and add it dropwise to the stirred aniline solution.[1]
- **Catalyst Introduction:** Cool the reaction mixture in an ice bath. Slowly add a Lewis acid catalyst, such as anhydrous aluminum chloride, in small portions to control the exothermic reaction.
- **Reaction Progression:** After the addition of the catalyst is complete, remove the ice bath and allow the mixture to warm to room temperature. Continue stirring for 12-24 hours to ensure the reaction goes to completion.
- **Workup:** Carefully quench the reaction by slowly adding ice-cold water. Neutralize the mixture with a suitable base, such as sodium hydroxide solution.
- **Extraction and Purification:** Transfer the mixture to a separatory funnel and extract the product with an organic solvent like diethyl ether. Combine the organic layers, dry over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure. The crude product can be purified by column chromatography or recrystallization from a suitable solvent.

Applications in Research and Development

The unique steric hindrance provided by the two tert-butyl groups makes **3,5-Di-tert-butylaniline** a valuable building block in several areas of chemical and pharmaceutical research.

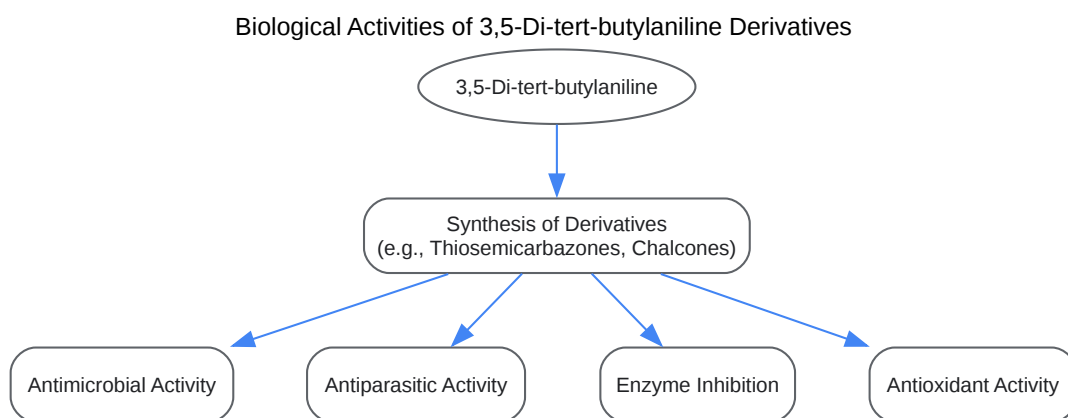
Intermediate in Chemical Synthesis

3,5-Di-tert-butylaniline serves as a precursor in the synthesis of more complex molecules, including dyes, pigments, and pharmaceuticals. It is also used in the preparation of polymer stabilizers due to its light and heat stability.[1]

Role in Drug Development and Biological Activity

Derivatives of **3,5-di-tert-butylaniline** have shown potential biological activities. The bulky tert-butyl groups can influence the binding affinity and specificity of these derivatives to biological targets like enzymes and receptors.

Potential Biological Activities of Derivatives



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Caption: Potential therapeutic applications stemming from **3,5-di-tert-butylaniline**.

Experimental Protocol: Antimicrobial Susceptibility Testing

This protocol outlines a general method for testing the antimicrobial activity of derivatives synthesized from **3,5-Di-tert-butylaniline** using the agar well diffusion method.

Methodology:

- **Media Preparation:** Prepare Mueller-Hinton Agar medium and sterilize it by autoclaving. Pour the sterile agar into sterile petri dishes and allow it to solidify.
- **Inoculum Preparation:** Prepare a standardized inoculum of the test microorganism (e.g., *Staphylococcus aureus*, *Escherichia coli*) equivalent to a 0.5 McFarland standard.
- **Plate Inoculation:** Uniformly spread the microbial inoculum over the surface of the agar plates using a sterile cotton swab.
- **Well Creation:** Create wells of a specific diameter (e.g., 6 mm) in the agar using a sterile cork borer.
- **Application of Test Compound:** Dissolve the synthesized derivative of **3,5-Di-tert-butylaniline** in a suitable solvent (e.g., DMSO) to a known concentration. Add a specific volume (e.g., 100 μ L) of the solution to the wells. A well with the solvent alone serves as a negative control, and a well with a standard antibiotic serves as a positive control.
- **Incubation:** Incubate the plates at 37°C for 24 hours.
- **Data Analysis:** Measure the diameter of the zone of inhibition (in mm) around each well. A larger zone of inhibition indicates greater antimicrobial activity.

Conclusion

3,5-Di-tert-butylaniline is a chemical compound with a unique structural profile that lends itself to a variety of applications, from a foundational block in organic synthesis to a scaffold for developing biologically active molecules. Its steric properties are key to its utility, influencing reaction selectivity and interactions with biological macromolecules. This guide provides essential data and protocols to facilitate its use in a research and development setting. Further investigations into its derivatives are likely to uncover new applications in materials science and medicinal chemistry.

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